

An In-depth Technical Guide to the Physical Properties of Boc-Aminomalonic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-((tert-Butoxycarbonyl)amino)malonic acid
CAS No.:	119881-02-6
Cat. No.:	B558635

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Authored by a Senior Application Scientist

Introduction

N-tert-Butoxycarbonyl-aminomalonic acid (Boc-aminomalonic acid) is a pivotal building block in contemporary organic synthesis, particularly in the design and synthesis of peptides and peptidomimetics.^[1] Its unique trifunctional nature, featuring a stable Boc-protecting group and two carboxylic acid moieties, offers synthetic chemists a versatile scaffold for introducing constrained amino acid residues and for the construction of complex molecular architectures. A thorough understanding of its physical properties is paramount for its effective handling, reaction optimization, and the accurate characterization of its derivatives. This guide provides a comprehensive overview of the core physical properties of Boc-aminomalonic acid, grounded in established analytical techniques and field-proven insights.

Molecular Structure and Core Physicochemical Parameters

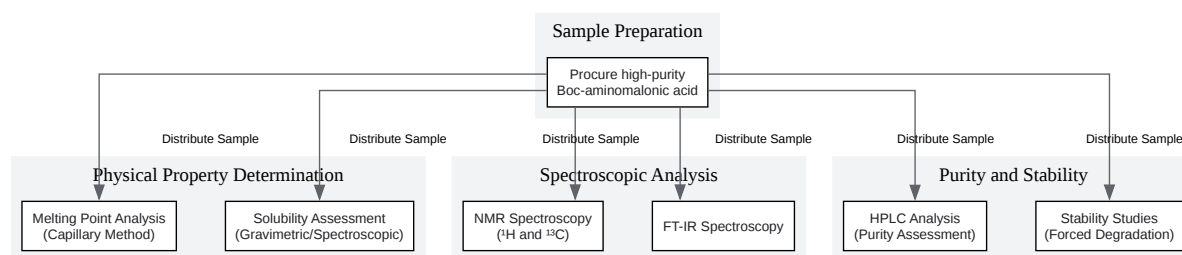
The structural integrity and behavior of Boc-aminomalonic acid in various chemical environments are dictated by its fundamental molecular properties. A summary of these key parameters is presented below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₃ NO ₆	[1]
Molecular Weight	219.19 g/mol	[1]
Appearance	White powder	[2]
Purity (Typical)	≥95%	[1][3]
Predicted Boiling Point	424.0 ± 40.0 °C	[2]
Predicted Density	1.348 ± 0.06 g/cm ³	[2]
Predicted pKa	2.14 ± 0.34	[2]

Note: Predicted values are computationally derived and should be considered as estimates. Experimental verification is recommended.

The presence of the bulky tert-butyl group in the Boc protecting group significantly influences the molecule's steric profile and its solubility in organic solvents.[4] The two carboxylic acid groups contribute to its acidic nature and provide multiple reaction sites.

Workflow for Physicochemical Characterization



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Caption: Workflow for the comprehensive physical characterization of Boc-aminomalonic acid.

Melting Point Analysis

The melting point is a critical indicator of purity for crystalline solids. While an experimentally determined melting point for Boc-aminomalonic acid is not readily available in peer-reviewed literature, data for the parent compound, aminomalonic acid, and its diethyl ester derivative provide valuable context. Aminomalonic acid has a high melting point of $>220\text{ }^{\circ}\text{C}$ with decomposition.[5][6] This high value is characteristic of amino acids due to strong intermolecular hydrogen bonding. The introduction of the lipophilic Boc group would be expected to alter the crystal lattice and lower the melting point compared to the parent amino acid.

Experimental Protocol for Melting Point Determination

A standard capillary melting point apparatus can be used for this determination. The causality behind this choice lies in its precision and the small sample quantity required.

- **Sample Preparation:** A small amount of dry Boc-aminomalonic acid powder is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.

- **Heating Profile:** A rapid heating rate (10-20 °C/min) is initially used to determine an approximate melting range.
- **Precise Measurement:** The apparatus is allowed to cool, and a fresh sample is heated slowly (1-2 °C/min) through the approximate melting range to determine the precise melting point. The melting range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample is liquid.

Solubility Profile

The solubility of Boc-aminomalonic acid is a crucial parameter for its use in both solution-phase and solid-phase synthesis. Boc-protected amino acids are generally soluble in a range of organic solvents.^[4]

Solvent	Expected Solubility	Rationale and Field Insight
Water	Sparingly soluble to insoluble	The hydrophobic Boc group significantly reduces aqueous solubility compared to the parent aminomalonic acid, which is water-soluble.[7]
Methanol, Ethanol	Soluble	These polar protic solvents can engage in hydrogen bonding with the carboxylic acid groups.
Dichloromethane (DCM)	Soluble	A common solvent for peptide synthesis, its polarity is suitable for dissolving many Boc-protected amino acids.[4]
Tetrahydrofuran (THF)	Soluble	Another widely used ether-based solvent in organic synthesis.[4]
Dimethylformamide (DMF)	Soluble	A polar aprotic solvent with excellent solvating power for a wide range of organic molecules, including protected amino acids.[4]
Acetonitrile	Soluble	A polar aprotic solvent often used in chromatography and as a reaction solvent.
Ethyl Acetate	Moderately Soluble	A less polar solvent where solubility may be more limited.
Hexanes, Diethyl Ether	Insoluble	These nonpolar solvents are generally poor solvents for polar molecules like Boc-aminomalonic acid.

Experimental Protocol for Solubility Determination

A gravimetric or spectroscopic method can be employed to quantify solubility. The choice of a gravimetric method provides a direct and accurate measurement of the dissolved solid.

- **Sample Preparation:** A known excess of Boc-aminomalonic acid is added to a known volume of the solvent of interest in a sealed vial.
- **Equilibration:** The mixture is agitated at a constant temperature until equilibrium is reached (typically 24-48 hours).
- **Separation:** The undissolved solid is removed by filtration or centrifugation.
- **Quantification:** A known volume of the saturated solution is carefully evaporated to dryness, and the mass of the dissolved solid is determined. Alternatively, the concentration of the saturated solution can be determined using a validated analytical technique such as HPLC.

Spectroscopic Characterization

Spectroscopic techniques provide invaluable information about the molecular structure and functional groups present in Boc-aminomalonic acid.

¹H NMR Spectroscopy

The ¹H NMR spectrum provides information on the number and types of protons in the molecule.

Chemical Shift (δ)	Multiplicity	Integration	Assignment
~1.4	Singlet	9H	tert-butyl protons (Boc group)
~5.0	Singlet	1H	α-proton
Broad	Singlet	1H	N-H proton (amide)
Broad	Singlet	2H	O-H protons (carboxylic acids)

Note: Chemical shifts are approximate and can vary depending on the solvent and concentration. A publicly available ^1H NMR spectrum can be found for reference.^[8]

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum reveals the carbon framework of the molecule.

Chemical Shift (δ)	Assignment
~28	tert-butyl carbons (Boc group)
~55	α -carbon
~80	Quaternary carbon of Boc group
~156	Carbonyl carbon of Boc group
~170	Carboxylic acid carbonyl carbons

Note: These are typical chemical shift ranges for the assigned carbons in Boc-protected amino acids and may vary.^{[9][10][11]}

FT-IR Spectroscopy

The FT-IR spectrum is used to identify the characteristic functional groups.

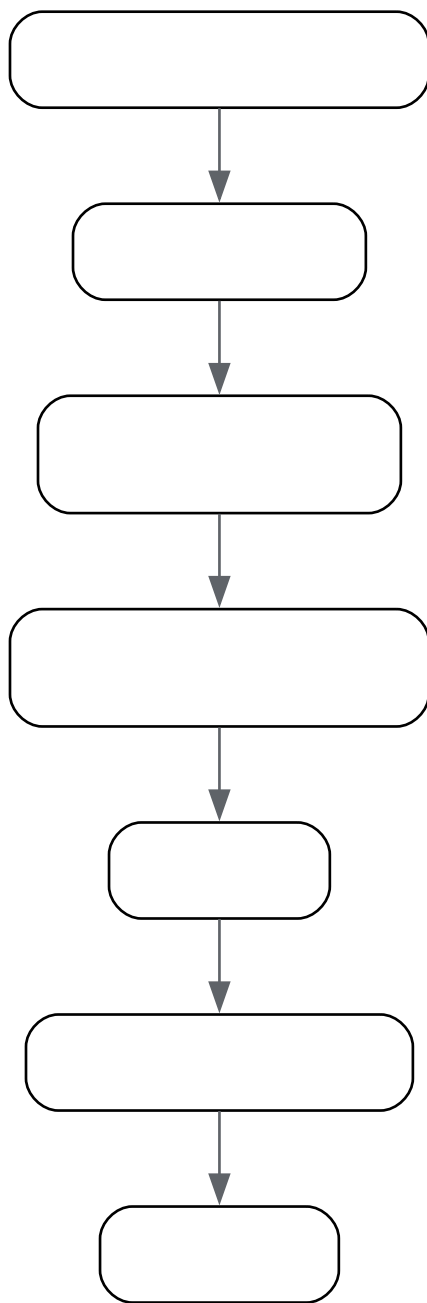
Wavenumber (cm^{-1})	Assignment
3300-2500 (broad)	O-H stretching of carboxylic acids
~3300	N-H stretching of the amide
~2980	C-H stretching of the tert-butyl group
~1720	C=O stretching of the carboxylic acids
~1690	C=O stretching of the urethane (Boc group)
~1520	N-H bending of the amide

Note: These are characteristic absorption bands for Boc-protected amino acids. The broad O-H stretch is a hallmark of carboxylic acids.[\[12\]](#)[\[13\]](#)

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

HPLC is the gold standard for determining the purity of non-volatile organic compounds like Boc-aminomalonic acid. A reversed-phase HPLC method is typically employed.

Logical Flow of HPLC Method Development



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Boc-Aminomalonic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b558635/docs#an-in-depth-technical-guide-to-the-physical-properties-of-boc-aminomalonic-acid\]](https://www.benchchem.com/product/b558635/docs#an-in-depth-technical-guide-to-the-physical-properties-of-boc-aminomalonic-acid)

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